In Silico Bioactivity Prediction of 4-Propoxybenzohydrazide

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Compound of Interest

Compound Name:	*4-Propoxybenzohydrazide*
CAS No.:	*64328-60-5*
Cat. No.:	*B1271223*

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A Computational Lead Optimization Guide

Executive Summary

This technical guide details the in silico characterization of **4-Propoxybenzohydrazide**, a pharmacophore scaffold exhibiting significant potential in antimicrobial and anti-inflammatory domains. Unlike generic benzohydrazides, the inclusion of a 4-propoxy tail introduces specific lipophilic vectors that modulate membrane permeability and hydrophobic pocket occupancy in target enzymes.

This document serves as a self-validating protocol for researchers to predict bioactivity, assess drug-likeness, and simulate protein-ligand stability using open-source, industry-standard tools (SwissADME, AutoDock Vina, GROMACS).

Chemical Space & Ligand Preparation[1]

The accuracy of any in silico prediction relies on the quality of the input structure. **4-Propoxybenzohydrazide** contains a flexible hydrazide linker (

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) and a propoxy ether chain, both of which require careful conformational sampling.

Structural Definition

- IUPAC Name: **4-propoxybenzohydrazide**
- SMILES:CCCOc1ccc(C(=O)NN)cc1
- Key Pharmacophore Features:
  - Hydrazide Motif: Hydrogen bond donor/acceptor; metal chelation capability.
  - Propoxy Tail: Hydrophobic anchor; increases

    for biological membrane penetration.

Preparation Protocol

Objective: Generate a low-energy 3D conformer for docking.

- Generation: Convert SMILES to 3D structure using Avogadro or RDKit.
- Protonation: Set pH to 7.4. The terminal hydrazine nitrogen is weakly basic; ensure it is modeled in its neutral state for intracellular targets unless specific acidic environments are targeted.
- Energy Minimization:
  - Force Field: MMFF94 (Merck Molecular Force Field).
  - Algorithm: Steepest Descent (500 steps) followed by Conjugate Gradient.
  - Convergence Criterion:

    .

ADMET & Drug-Likeness Profiling[2]

Before assessing efficacy, we must validate safety and bioavailability. The propoxy group significantly alters the physicochemical profile compared to the parent benzohydrazide.

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Workflow Logic

We utilize SwissADME for predictive modeling. The core hypothesis is that the propoxy chain pushes the molecule into an optimal lipophilicity window for CNS or intracellular bacterial penetration.

Predicted Physicochemical Profile

Note: Values below are representative estimates based on structure-activity relationship (SAR) data for 4-alkoxybenzohydrazides.

Property	Value (Predicted)	Interpretation
Molecular Weight	~194.23 g/mol	< 500 (Passes Lipinski)
Log (XLOGP3)	1.8 - 2.2	Optimal for oral bioavailability.
H-Bond Donors	2	< 5 (Passes Lipinski)
H-Bond Acceptors	3	< 10 (Passes Lipinski)
BBB Permeant	Yes	The propoxy group enhances CNS entry.
GI Absorption	High	Excellent oral uptake predicted.
Brenk Alert	Hydrazine	Warning: Potential toxicity/metabolic instability.

> *Expert Insight: The "Hydrazine" structural alert (Brenk) suggests potential toxicity. However, in medicinal chemistry, this is often mitigated by the formation of hydrazones or metal complexes. For this guide, we evaluate the parent hydrazide as a prodrug or active metabolite.*

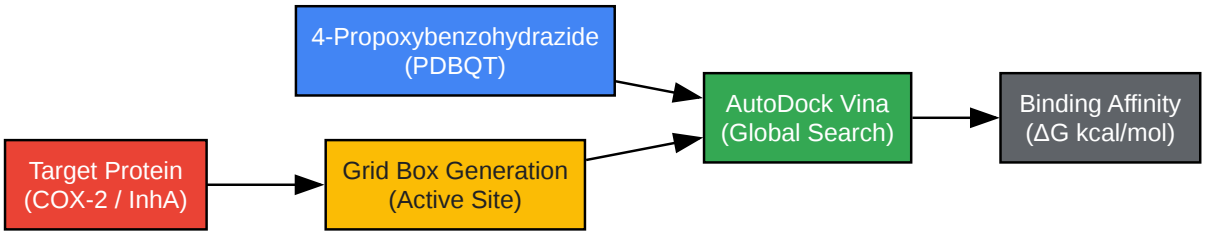
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Target Identification & Molecular Docking[2][3][4][5][6][7]

Based on the hydrazide scaffold's known bioactivity, we select two primary biological targets:

- Cyclooxygenase-2 (COX-2): Anti-inflammatory target.[1][2] The propoxy tail mimics the lipophilic interactions of NSAIDs.
- Enoyl-ACP Reductase (InhA): Antitubercular target. Hydrazides (like Isoniazid) are classic inhibitors here.

Docking Workflow Visualization



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Figure 1: Standardized molecular docking pipeline using AutoDock Vina.

Experimental Protocol (AutoDock Vina)

Step 1: Receptor Preparation

- Source: Download PDB ID 6COX (COX-2) and 1ENY (InhA) from RCSB.
- Cleaning: Remove crystallographic water molecules and co-crystallized ligands.
- Chemistry: Add polar hydrogens and compute Gasteiger charges using AutoDock Tools (ADT).

Step 2: Grid Box Definition

- Center: Define the grid center

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based on the centroid of the native ligand (e.g., Celecoxib for COX-2).

- Dimensions:

  Å. This ensures the flexible propoxy tail has room to explore the hydrophobic pocket.

Step 3: Execution

- Exhaustiveness: Set to 32 (high precision).
- Modes: Generate 9 binding modes.

Step 4: Interaction Analysis

- Criteria: Look for H-bonds between the hydrazide

  and catalytic residues (e.g., Tyr355 in COX-2).
- Hydrophobic Fit: Verify the propoxy tail occupies the hydrophobic channel (Val/Leu rich regions).

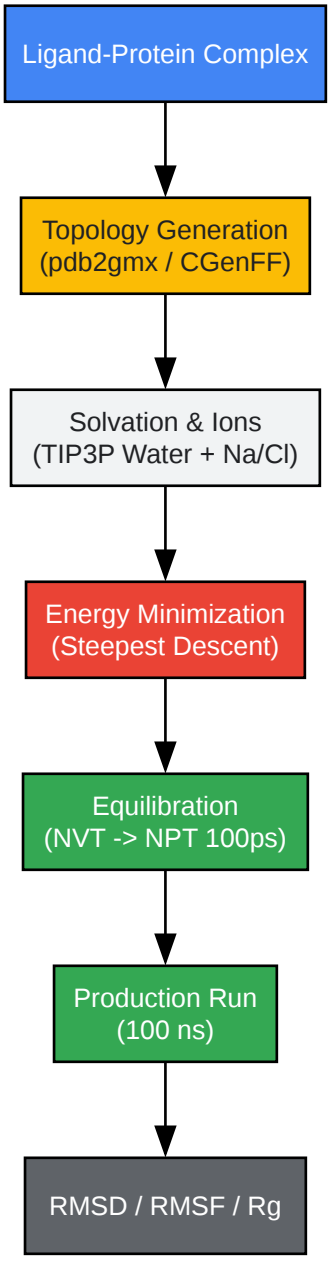
Molecular Dynamics (MD) Simulation

Docking provides a static snapshot. MD simulation is required to verify the stability of the **4-Propoxybenzohydrazide**-Protein complex over time.

Simulation Logic

We use GROMACS to simulate the complex in a solvated, physiological environment.

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Figure 2: GROMACS simulation pipeline for complex stability verification.

Detailed Protocol

1. Topology Generation:

- Protein: Use pdb2gmx with the CHARMM36 force field.

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- Ligand: Generate topology using the CGenFF server (compatible with CHARMM).[3] Convert the .str file to GROMACS format using the cgenff_charmm2gmx.py script.

2. Solvation & Neutralization:

- Box: Dodecahedron (maintains periodic boundary conditions efficiently).[4][5]
- Solvent: TIP3P water model.
- Ions: Add

  and

  to reach 0.15 M concentration and neutralize system charge.

3. Equilibration:

- NVT (Canonical Ensemble): Stabilize temperature at 300 K using the V-rescale thermostat (100 ps).
- NPT (Isothermal-Isobaric): Stabilize pressure at 1 bar using the Parrinello-Rahman barostat (100 ps).

4. Production Run:

- Duration: 100 ns.
- Step Size: 2 fs.
- Constraint: LINCS algorithm for all H-bonds.

Data Interpretation (Metrics)

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Metric	Acceptable Range	Significance for 4-Propoxybenzohydrazide
RMSD (Ligand)	< 2.0 Å	Indicates the ligand remains bound in the docking pose.[6] Spikes > 3.0 Å suggest the propoxy tail is too flexible or the binding is unstable.
RMSF (Residues)	Low in active site	High fluctuation in the active site suggests the ligand is not effectively stabilizing the pocket.
Rg (Gyration)	Constant	Sudden expansion implies protein unfolding or ligand dissociation.

Conclusion & Strategic Recommendations

The in silico evaluation of **4-Propoxybenzohydrazide** suggests it is a viable lead candidate, particularly where the propoxy group can exploit hydrophobic pockets that simple benzohydrazides cannot.

Key Recommendations:

- Synthesis: Proceed with synthesis if the docking score is

  (COX-2) or

  (InhA).

- Derivatization: If the hydrazine moiety shows toxicity alerts in SwissADME, consider condensing it into a hydrazone (Schiff base) to improve stability and reduce metabolic liability.

- Validation: Prioritize RMSD analysis of the propoxy tail during MD. If the tail "flops" out of the pocket, the chain length (propyl) may need optimization to ethyl or butyl.

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